

Certificate of Analysis for 4-Chloro-3-sulfamoylbenzoic acid reference material

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Compound of Interest

Compound Name: 4-Chloro-3-sulfamoylbenzoic acid

Cat. No.: B195228

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A Comparative Analysis of 4-Chloro-3-sulfamoylbenzoic Acid Reference Materials

For researchers, scientists, and professionals in drug development, the quality and reliability of reference materials are paramount for accurate analytical testing and regulatory compliance. This guide provides a comparative analysis of commercially available **4-Chloro-3-sulfamoylbenzoic acid** reference materials, focusing on key quality attributes presented in their Certificates of Analysis (CoA).

Quantitative Data Comparison

The following table summarizes the available quantitative data from the Certificates of Analysis of various suppliers for **4-Chloro-3-sulfamoylbenzoic acid** reference material. It is important to note that the level of detail and the analytical methods reported may vary between suppliers.

Parameter	MedChemExpress[1]	Lucerna-Chem (distributed for MedChemExpress)[2]	LGC Standards[3][4]	Sigma-Aldrich	TCI	Unspecified Supplier[5]
Purity (HPLC)	99.79%[1]	99.97%[2]	>95%[3][4]	-	>98.0%	>90% (Chromatographic Purity)[5]
Assay	-	-	-	98%	-	-
Water Content (Karl Fischer)	0.12%[1]	-	-	-	-	-
Residue on Ignition	0.08%[1]	-	-	-	-	-
Identity (¹ H NMR)	Conforms to structure[1]	-	-	-	-	Conforms to structure[5]
Identity (Mass Spec)	-	-	-	-	-	Conforms to structure[5]
Appearance	White to off-white (Solid)[1]	-	-	Solid	-	-

Experimental Protocols

Detailed experimental protocols are often proprietary to the manufacturer. However, the following are general methodologies for the key analytical techniques used to certify reference materials.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

HPLC is a cornerstone technique for assessing the purity of pharmaceutical reference standards. A typical HPLC method for a small organic molecule like **4-Chloro-3-sulfamoylbenzoic acid** would involve:

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A reverse-phase C18 column is commonly used.
- Mobile Phase: A gradient of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol).
- Detection: UV detection at a wavelength where the analyte has maximum absorbance.
- Quantification: The purity is determined by calculating the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

^1H NMR for Structure Elucidation and Identification

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful tool for confirming the chemical structure of a reference material.

- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: A deuterated solvent in which the sample is soluble (e.g., DMSO- d_6 or Methanol- d_4).
- Procedure: A small amount of the reference material is dissolved in the deuterated solvent, and the ^1H NMR spectrum is acquired. The chemical shifts, splitting patterns, and integration of the signals are compared against the expected spectrum for **4-Chloro-3-sulfamoylbenzoic acid**.

Mass Spectrometry (MS) for Molecular Weight Confirmation

Mass spectrometry is used to confirm the molecular weight of the compound.

- Instrumentation: A mass spectrometer, often coupled with a chromatography system (LC-MS or GC-MS).
- Ionization Technique: Electrospray ionization (ESI) is common for this type of molecule.
- Analysis: The mass spectrum will show a peak corresponding to the molecular ion of **4-Chloro-3-sulfamoylbenzoic acid**, confirming its molecular weight.

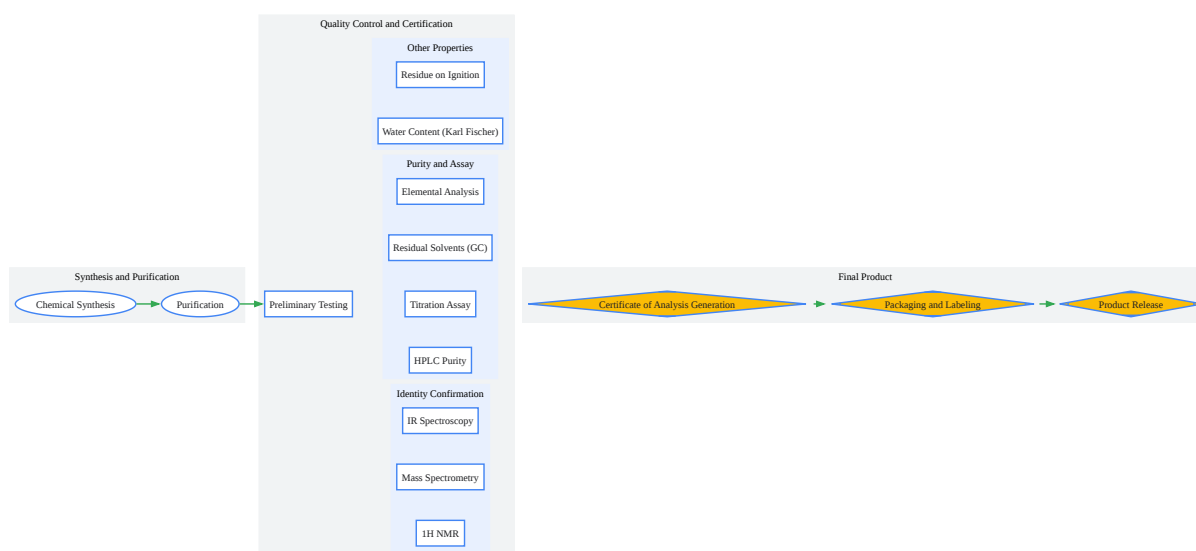
Karl Fischer Titration for Water Content

This is the standard method for determining the water content in a substance.

- Principle: The titration is based on the reaction of water with an iodine-sulfur dioxide reagent.
- Instrumentation: A Karl Fischer titrator.
- Procedure: A known weight of the reference material is dissolved in a suitable solvent and titrated with the Karl Fischer reagent. The amount of water is then calculated based on the volume of titrant consumed.

Visualizing the Quality Control Workflow

The following diagram illustrates a typical workflow for the certification of a chemical reference material.

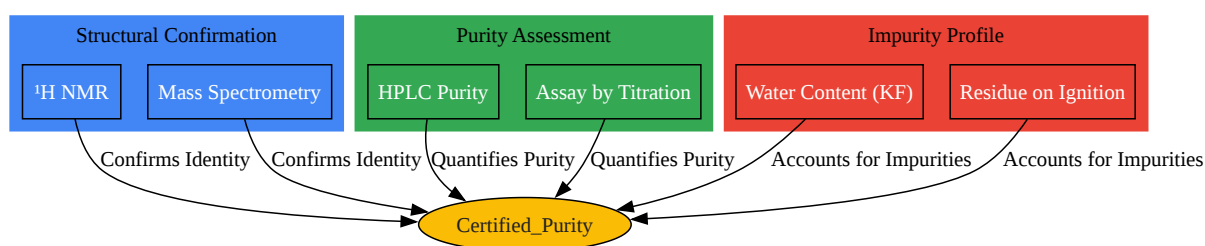


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Caption: A generalized workflow for the synthesis, quality control, and certification of a chemical reference material.

Logical Relationship of Analytical Data

The various analytical tests are interconnected to provide a comprehensive quality profile of the reference material.



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